Bench Chemicals

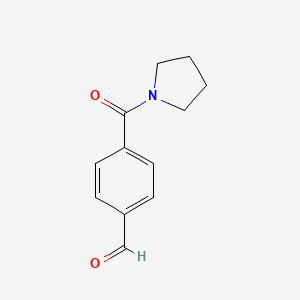

molecular formula C12H13NO2 B1601378 4-(Pyrrolidine-1-carbonyl)benzaldehyde CAS No. 80020-05-9

4-(Pyrrolidine-1-carbonyl)benzaldehyde

Cat. No. B1601378
CAS RN: 80020-05-9
M. Wt: 203.24 g/mol
InChI Key: XTXKPVXZEDERLE-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
In Stock
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US06825191B2

Procedure details

1.0 g (6.7 mmol) of 4-formylbenzoic acid was dissolved in 20 ml of dichloromethane. 0.67 ml (8.0 mmol) of pyrrolidine, 1.35 g (8.0 mmol) of 2-chloro-1,3-dimethylimidazonium chloride and 2.8 ml (20.5 mmol) of triethylamine were added to the obtained solution, and they were stirred at room temperature for 5 hours. After the treatment with dichloromethane as the extracting solvent by an ordinary method, the crude product was obtained.
Name
4-formylbenzoic acid
Quantity
1 g
Type
reactant
Reaction Step One
Name
dichloromethane
Quantity
20 mL
Type
solvent
Reaction Step One
Name
pyrrolidine
Quantity
0.67 mL
Type
reactant
Reaction Step Two
[Compound]
Name
2-chloro-1,3-dimethylimidazonium chloride
Quantity
1.35 g
Type
reactant
Reaction Step Two
Name
triethylamine
Quantity
2.8 mL
Type
reactant
Reaction Step Two
Name
dichloromethane
Quantity
0 (± 1) mol
Type
solvent
Reaction Step Three
Name
crude product

Identifiers

REACTION_CXSMILES
[CH:1]([C:3]1[CH:11]=[CH:10][C:6]([C:7]([OH:9])=O)=[CH:5][CH:4]=1)=[O:2].[NH:12]1[CH2:16][CH2:15][CH2:14][CH2:13]1.C(N(CC)CC)C>ClCCl>[N:12]1([C:7]([C:6]2[CH:5]=[CH:4][C:3]([CH:1]=[O:2])=[CH:11][CH:10]=2)=[O:9])[CH2:16][CH2:15][CH2:14][CH2:13]1

Inputs

Step One
Name
4-formylbenzoic acid
Quantity
1 g
Type
reactant
Smiles
C(=O)C1=CC=C(C(=O)O)C=C1
Name
dichloromethane
Quantity
20 mL
Type
solvent
Smiles
ClCCl
Step Two
Name
pyrrolidine
Quantity
0.67 mL
Type
reactant
Smiles
N1CCCC1
[Compound]
Name
2-chloro-1,3-dimethylimidazonium chloride
Quantity
1.35 g
Type
reactant
Smiles
Name
triethylamine
Quantity
2.8 mL
Type
reactant
Smiles
C(C)N(CC)CC
Step Three
Name
dichloromethane
Quantity
0 (± 1) mol
Type
solvent
Smiles
ClCCl

Conditions

Temperature
Control Type
AMBIENT
Stirring
Type
CUSTOM
Details
were stirred at room temperature for 5 hours
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Outcomes

Product
Details
Reaction Time
 5 h
Name
crude product
Type
product
Smiles
N1(CCCC1)C(=O)C1=CC=C(C=O)C=C1
